

Quantitative comparison of nickel and iron in redox flow batteries

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Compound of Interest

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A Quantitative Showdown: Nickel vs. Iron in Redox Flow Batteries

A deep dive into the performance metrics and experimental underpinnings of **nickel** and iron-based redox flow batteries reveals a nuanced landscape for researchers and developers in the grid-scale energy storage sector. While iron-based systems have garnered significant attention for their low cost and environmental friendliness, **nickel**-based chemistries present a compelling case with high energy densities.

This guide provides a quantitative comparison of **nickel** and iron redox flow batteries (RFBs), supported by experimental data, to offer an objective assessment of their respective strengths and weaknesses. The following sections delve into the core performance metrics, detailed experimental protocols, and a visual representation of the comparative framework.

Quantitative Performance Comparison

The performance of redox flow batteries is contingent on a variety of factors, including the specific chemistry, cell design, and operating conditions. The following tables summarize key quantitative data for representative **nickel**-based and iron-based RFB systems to facilitate a direct comparison.

Table 1: Performance Metrics of **Nickel**-Based Redox Flow Batteries

Parameter	Reported Value	Chemistry	Experimental Conditions
Energy Density	128 Wh/L	Redox-Mediated Ni-MH	Not Specified
Coulombic Efficiency	>90%	Ni-Zn flow-assisted	Not Specified
Energy Efficiency	>80%	Ni-Zn flow-assisted	Not Specified
Cycle Life	>1500 cycles	Ni-Zn flow-assisted	Not Specified
Cell Voltage	2.2 V	Non-aqueous Ni(Bpy) ₃ ²⁺ /Fe(Bpy) ₃ ²⁺	0.2 M Ni(Bpy) ₃ (BF ₄) ₂ anolyte, 0.4 M Fe(Bpy) ₃ (BF ₄) ₂ catholyte in propylene carbonate
Initial Coulombic Efficiency	90.4%	Non-aqueous Ni(Bpy) ₃ ²⁺ /Fe(Bpy) ₃ ²⁺	See above
Initial Energy Efficiency	81.8%	Non-aqueous Ni(Bpy) ₃ ²⁺ /Fe(Bpy) ₃ ²⁺	See above

Table 2: Performance Metrics of Iron-Based Redox Flow Batteries

Parameter	Reported Value	Chemistry	Experimental Conditions
Energy Density	9 Wh/L	All-liquid, iron-based	Not Specified
Coulombic Efficiency	~100%	All-liquid, iron-based	Not Specified
Energy Efficiency	~87%	All-liquid, iron-based	Not Specified
Cycle Life	>1000 cycles (98.7% capacity retention)	All-liquid, iron-based	Not Specified
Round Trip Energy Efficiency	Up to 70%	Iron Redox Flow Battery (IRFB)	Not Specified
Power Density	47 mW/cm ²	Iron Redox Flow Battery (IRFB)	at 75 mA/cm ²
Nominal Cell Voltage	1.2 V	Iron Redox Flow Battery (IRFB)	Not Specified
Operating Temperature	5 - 60 °C	Iron Redox Flow Battery (IRFB)	Not Specified
Cost	\$2/kg (iron)	Iron Redox Flow Battery (IRFB)	Not Specified
Cycle Life	>10,000 cycles	Iron Redox Flow Battery (IRFB)	Not Specified

Experimental Protocols

To ensure the reproducibility and accurate comparison of performance data, it is crucial to adhere to standardized experimental protocols. The following outlines a general methodology for testing redox flow batteries, based on common practices in the field.

1. Electrochemical Measurements:

- **Cyclic Voltammetry (CV):** Used to determine the redox potentials and electrochemical reversibility of the active species. A three-electrode setup (working, counter, and reference

electrodes) is typically employed. The scan rate and electrolyte composition should be clearly stated.

- **Galvanostatic Cycling:** The battery is charged and discharged at a constant current density to evaluate its capacity, coulombic efficiency, voltage efficiency, and energy efficiency over multiple cycles. The current density, voltage cut-off limits, and electrolyte flow rate must be specified.
- **Electrochemical Impedance Spectroscopy (EIS):** This technique is used to investigate the internal resistance and reaction kinetics of the battery. The frequency range and AC amplitude should be reported.

2. Cell and System Testing:

- **Flow Cell Assembly:** The design of the flow cell, including the electrode materials (e.g., carbon felt), membrane (e.g., ion exchange membrane), and flow field geometry, should be described in detail.
- **Electrolyte Preparation:** The composition of the anolyte and catholyte, including the active species, supporting electrolyte, and any additives, along with their concentrations, must be specified.
- **Operating Conditions:** Key parameters such as the electrolyte flow rate, operating temperature, and pressure should be monitored and controlled throughout the experiment.

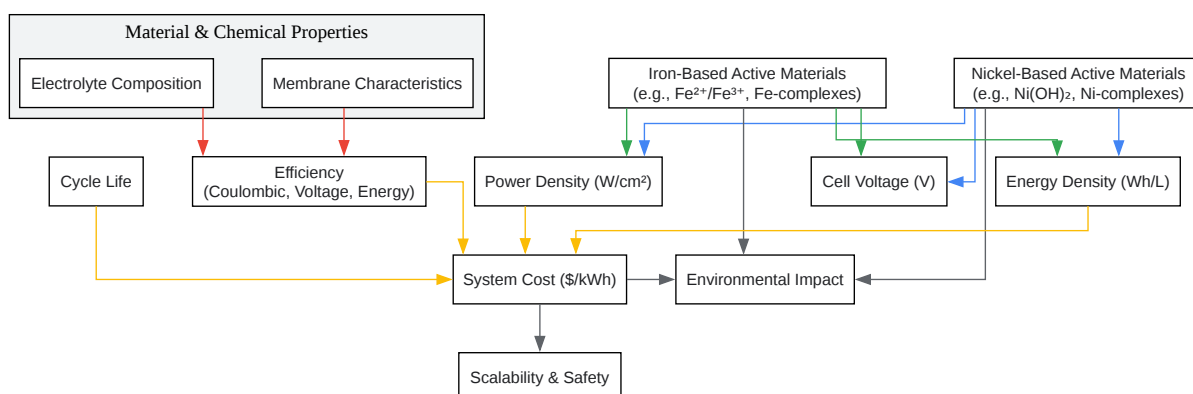
3. Performance Metrics Calculation:

- **Coulombic Efficiency (CE):** The ratio of the discharge capacity to the charge capacity in a single cycle.
- **Voltage Efficiency (VE):** The ratio of the average discharge voltage to the average charge voltage in a single cycle.
- **Energy Efficiency (EE):** The product of coulombic efficiency and voltage efficiency ($EE = CE \times VE$).
- **Energy Density:** The amount of energy stored per unit volume of the electrolyte (Wh/L).

- Power Density: The power output per unit area of the electrode (W/cm^2).
- Cycle Life: The number of charge-discharge cycles a battery can endure before its capacity fades to a certain percentage of its initial value (e.g., 80%).

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for a comprehensive comparison of **nickel** and iron-based redox flow batteries, from fundamental material properties to overall system performance and cost.



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- To cite this document: BenchChem. [Quantitative comparison of nickel and iron in redox flow batteries]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1210020#quantitative-comparison-of-nickel-and-iron-in-redox-flow-batteries\]](https://www.benchchem.com/product/b1210020#quantitative-comparison-of-nickel-and-iron-in-redox-flow-batteries)

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